

8-Fluoro-4-hydroxyquinoline-2-carboxylic acid safety and handling

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Compound of Interest

Compound Name: 8-Fluoro-4-hydroxyquinoline-2-carboxylic acid

Cat. No.: B1346673

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An In-depth Technical Guide to the Safety and Handling of **8-Fluoro-4-hydroxyquinoline-2-carboxylic Acid**

Disclaimer: This document provides a summary of available safety and handling information for **8-Fluoro-4-hydroxyquinoline-2-carboxylic acid** (CAS No. 36308-79-9). As of the date of this publication, a comprehensive, officially recognized Safety Data Sheet (SDS) with complete toxicological data for this specific compound is not publicly available. The information herein is synthesized from data on structurally similar compounds and general principles of laboratory safety. This guide should be used for preliminary informational purposes only, and it is imperative to consult a certified SDS for this compound when available and to conduct a thorough risk assessment before handling.

Introduction

8-Fluoro-4-hydroxyquinoline-2-carboxylic acid is a fluorinated heterocyclic compound with potential applications in pharmaceutical research and development, including as a building block for protein degraders.^[1] Its quinoline core is a scaffold found in numerous bioactive molecules. The presence of a fluorine atom and a carboxylic acid group can significantly influence its chemical reactivity, physical properties, and biological activity. This guide provides an in-depth overview of the known safety and handling considerations for this compound, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

While specific GHS classification for **8-Fluoro-4-hydroxyquinoline-2-carboxylic acid** is not readily available, data from analogous compounds such as 8-Fluoro-4-hydroxyquinoline and other substituted quinoline carboxylic acids suggest the following potential hazards.[2][3][4]

Potential GHS Classification (based on analogs):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Serious Eye Damage/Eye Irritation (Category 1 or 2): May cause serious eye damage or irritation.[2][3]
- Skin Corrosion/Irritation (Category 2): May cause skin irritation.[3]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[3]

Signal Word: Danger or Warning[2][3]

Potential Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[3]
- H318/H319: Causes serious eye damage/irritation.[2][3]
- H335: May cause respiratory irritation.[3]

It is crucial to handle this compound with the assumption that it possesses these hazards until a specific SDS becomes available.

Physical and Chemical Properties

Limited quantitative data is available for the target compound. The table below summarizes known information for **8-Fluoro-4-hydroxyquinoline-2-carboxylic acid** and a closely related analog, 8-Fluoro-4-hydroxyquinoline, for comparison.

Property	8-Fluoro-4-hydroxyquinoline-2-carboxylic acid	8-Fluoro-4-hydroxyquinoline (Analog)
CAS Number	36308-79-9[1]	63010-71-9[2][5]
Molecular Formula	C ₁₀ H ₆ FNO ₃ [1]	C ₉ H ₆ FNO[5]
Molecular Weight	207.16 g/mol [6]	163.15 g/mol [5]
Appearance	Not specified (likely solid/powder)	Beige powder[5]
Melting Point	Not available	278 - 282 °C[5]
Boiling Point	Not available	316.6 ± 22.0 °C (Predicted)[5]
Solubility	Not available	No data available[5]
Flash Point	Not available	No data available[5]
log Pow	Not available	1.92[5]

Safety and Handling Procedures

Based on the potential hazards, the following handling and storage procedures are recommended. These are general guidelines and should be adapted based on the specific experimental context and a formal risk assessment.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2]
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected prior to use.[2]
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.[7]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[3]

Safe Handling Practices

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid the formation of dust and aerosols.[5]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]
- Keep containers tightly closed when not in use.[5]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[5]
- Store away from incompatible materials, such as strong oxidizing agents.[5]
- Some sources recommend storage at 2-8°C.[6]

Emergency and First-Aid Measures

The following first-aid measures are based on procedures for similar chemical compounds.[2]
[4]

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4.1. Avoid breathing dust.[5]
- Environmental Precautions: Prevent the product from entering drains.[5]
- Methods for Cleaning Up: Carefully sweep up or vacuum the spilled material without creating dust. Place in a suitable, closed container for disposal.[5]

Toxicological Information

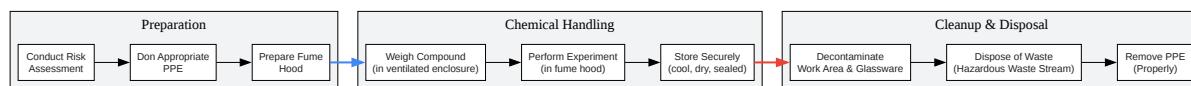
Specific toxicological data for **8-Fluoro-4-hydroxyquinoline-2-carboxylic acid** is not available in the public domain.[5] For the analog 8-Fluoro-4-hydroxyquinoline, no quantitative acute toxicity data (e.g., LD50) is available.[5] It is not classified as a carcinogen by IARC.[5] Due to the lack of data, this compound should be handled as a substance of unknown toxicity.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, regional, and national regulations. Waste is likely to be classified as hazardous.[7] Do not allow it to enter the sewage system.

Experimental Protocols and Workflows

Detailed experimental protocols involving this compound should be designed with strict adherence to the safety precautions outlined above. A generalized workflow for handling potent or uncharacterized chemical compounds is depicted below.



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Caption: Generalized workflow for the safe laboratory handling of chemical compounds.

Conclusion

8-Fluoro-4-hydroxyquinoline-2-carboxylic acid is a compound with significant potential in research, but it must be handled with care due to the lack of comprehensive safety data. The information provided in this guide, derived from analogous compounds, suggests that it should be treated as a hazardous substance that is harmful if swallowed and can cause serious eye, skin, and respiratory irritation. Adherence to stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls like fume hoods, is essential to minimize exposure and ensure a safe working environment. Researchers are strongly urged to obtain and review a specific Safety Data Sheet for this compound before commencing any experimental work.

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